

O-Phenolsulfonic acid CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-Phenolsulfonic acid*

Cat. No.: B074304

[Get Quote](#)

An In-depth Technical Guide to **o-Phenolsulfonic Acid**

This guide provides a comprehensive overview of **o-phenolsulfonic acid**, tailored for researchers, scientists, and drug development professionals. It covers its chemical and physical properties, detailed experimental protocols, and known biological activities, presenting quantitative data in structured tables and visualizing key processes with diagrams.

Chemical Identity and Properties

O-Phenolsulfonic acid, systematically named 2-hydroxybenzenesulfonic acid, is an aromatic sulfonic acid. It is characterized by a phenol ring substituted with a sulfonic acid group at the ortho position.^{[1][2]} It is important to distinguish between the specific isomers and the common mixture.

- **o-Phenolsulfonic acid** (2-hydroxybenzenesulfonic acid): CAS Number 609-46-1^{[1][2]}
- **p-Phenolsulfonic acid** (4-hydroxybenzenesulfonic acid): CAS Number 98-67-9^{[3][4]}
- **Phenolsulfonic acid** (mixture of o- and p-isomers): CAS Number 1333-39-7^{[5][6]}

The compound is a yellowish liquid that tends to turn brown upon exposure to air and is soluble in water and alcohol.^{[1][5][6]} It is a strong acid due to the electron-withdrawing nature of the sulfonic acid group.^{[5][6]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **o-phenolsulfonic acid**.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ O ₄ S	[2][5]
Molecular Weight	174.18 g/mol	[2][5]
IUPAC Name	2-hydroxybenzenesulfonic acid	[2][5]
Appearance	Yellowish liquid, turns brown on exposure to air	[1]
Solubility	Miscible with water and alcohol	[5]
Melting Point	145°C (rough estimate)	[1]
Boiling Point	275.14°C (rough estimate)	[1]
Density (65% solution)	1.33 g/cm ³ at 20°C	
pKa (Predicted)	-0.60 ± 0.15	[1]
Acidity (pH of 50 g/L solution)	1	

Chemical Reactivity

O-Phenolsulfonic acid exhibits reactivity characteristic of strong acids.

- **Acid-Base Reactions:** It reacts exothermically with bases like amines and inorganic hydroxides to form salts.[5][6]
- **Oxidizing Properties:** It can act as an oxidizing agent, though it is weaker than sulfuric acid. [5][7]
- **Catalysis:** Its acidity makes it a valuable catalyst for organic reactions such as esterifications and condensation reactions.[5]

- Reactions with Metals: It can react with active metals to liberate flammable hydrogen gas.[6]
[7]

Experimental Protocols

Synthesis: Sulfonation of Phenol

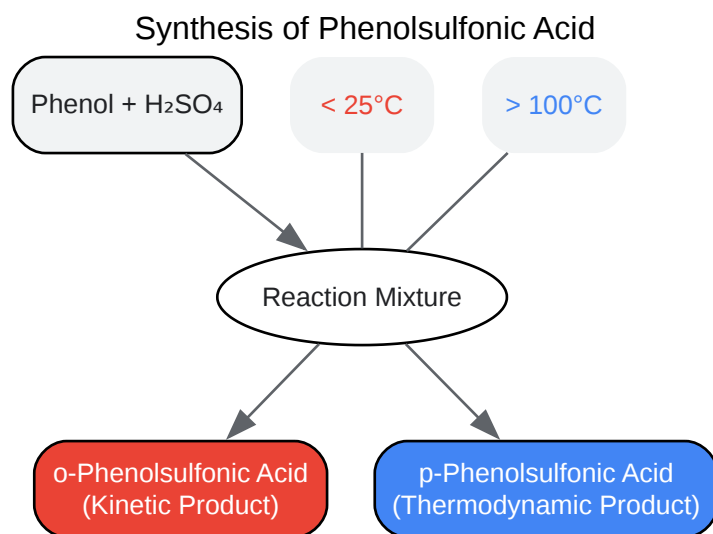
The primary method for synthesizing phenolsulfonic acid is the direct sulfonation of phenol with concentrated sulfuric acid. The distribution of ortho and para isomers is highly dependent on the reaction temperature, demonstrating a classic case of kinetic versus thermodynamic control.

- Kinetic Control (Ortho-product): At lower temperatures (e.g., below 25°C), the reaction favors the formation of **o-phenolsulfonic acid**. The proximity of the hydroxyl group is thought to stabilize the transition state for ortho substitution.[5][8]
- Thermodynamic Control (Para-product): At higher temperatures (e.g., 100-110°C), the more stable p-phenolsulfonic acid is the major product. The sulfonation reaction is reversible, and at elevated temperatures, the initially formed ortho isomer can revert to phenol and then react to form the thermodynamically favored para isomer.[8][9]

Detailed Protocol for **o-Phenolsulfonic Acid** (Kinetic Product):

- Reaction Setup: In a flask equipped with a stirrer and cooling bath, slowly add concentrated sulfuric acid to an equimolar amount of phenol while maintaining the temperature below 25°C.[9]
- Reaction Execution: Continue stirring the mixture at this temperature. The reaction progress can be monitored by techniques like HPLC to determine the ratio of isomers.
- Work-up and Isolation:
 - Once the desired conversion is achieved, the reaction mixture is carefully poured into cold water.[9]
 - The product, being water-soluble, will be in the aqueous phase. The unreacted phenol and any non-acidic byproducts can be removed by extraction with a non-polar organic solvent.

- The separation of ortho and para isomers can be challenging and often relies on fractional crystallization of their salts.



Analytical Workflow for o-Phenolsulfonic Acid

Sample Preparation

Sample Collection

Dilution

Filtration

HPLC Analysis

Reverse-Phase HPLC
(C18 Column)UV Detection
(e.g., 218 nm)

Data Processing

Chromatogram

Quantification
(vs. Standards)[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. O-PHENOLSULFONIC ACID - Ataman Kimya [atamanchemicals.com]
- 2. o-Phenolsulfonic acid | C₆H₆O₄S | CID 11867 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS RN 98-67-9 | Fisher Scientific [fishersci.com]
- 4. 4-Phenolsulfonic acid | SIELC Technologies [sielc.com]
- 5. Buy O-Phenolsulfonic acid | 1333-39-7 [smolecule.com]
- 6. PHENOLSULFONIC ACID | 1333-39-7 [chemicalbook.com]
- 7. PHENOLSULFONIC ACID, LIQUID | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. organic chemistry - Why does o-phenolsulfonic acid become p-phenolsulfonic acid in high temperatures? - Chemistry Stack Exchange [chemistry.stackexchange.com]
- 9. Sciencemadness Discussion Board - Sulfonation of Phenol - Powered by XMB 1.9.11 [sciencemadness.org]
- To cite this document: BenchChem. [O-Phenolsulfonic acid CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074304#o-phenolsulfonic-acid-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com